

Molecular weight and formula of (S)-3-N-Cbz-amino-succinimide.

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Compound of Interest

Compound Name: (S)-3-N-Cbz-amino-succinimide

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In-Depth Technical Guide: (S)-3-N-Cbz-aminosuccinimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-3-N-Cbz-amino-succinimide**, a molecule of interest in the field of medicinal chemistry, particularly for its potential as an anticonvulsant agent. This document details its chemical properties, synthesis, and biological activity, presenting data in a clear and accessible format for research and development purposes.

Core Molecular and Physical Properties

(S)-3-N-Cbz-amino-succinimide, a derivative of succinimide, possesses a molecular structure that lends itself to potential therapeutic applications. Its fundamental properties are summarized below.



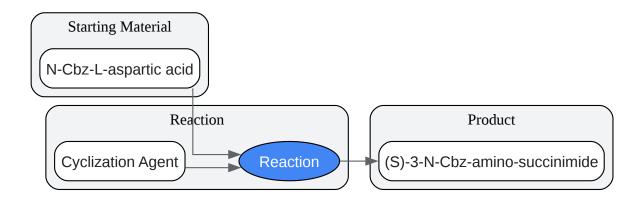
Property	Value	
Molecular Formula	C12H12N2O4	
Molecular Weight	248.23 g/mol	
IUPAC Name	Benzyl N-[(3S)-2,5-dioxopyrrolidin-3-yl]carbamate	
CAS Number	60846-91-5	
Appearance	White to yellow solid	
Canonical SMILES	C1=CC=C(C=C1)COC(=O)NC2C(C(=O)NC2=O)	

Synthesis

The synthesis of **(S)-3-N-Cbz-amino-succinimide** is typically achieved through the cyclization of the corresponding protected amino acid, **(S)-N-Cbz-aspartic** acid.

Conceptual Synthesis Workflow

The general synthetic route involves the activation of the carboxylic acid groups of N-Cbz-L-aspartic acid followed by intramolecular cyclization to form the succinimide ring.



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Caption: General synthesis workflow for (S)-3-N-Cbz-amino-succinimide.

Experimental Protocol: Synthesis from (S)-N-Cbz-Aspartic Acid

While a universally standardized, step-by-step protocol is not available in a single source, the synthesis can be performed based on established methods for succinimide formation from aspartic acid derivatives. A representative procedure is outlined below:

- Activation of Carboxylic Acid: (S)-N-Cbz-aspartic acid is dissolved in a suitable aprotic
 solvent (e.g., dichloromethane, tetrahydrofuran). A dehydrating agent or coupling reagent
 (e.g., dicyclohexylcarbodiimide (DCC) or acetic anhydride) is added to facilitate the formation
 of an activated intermediate, such as an anhydride.
- Cyclization: The reaction mixture is stirred, often at room temperature or with gentle heating, to promote the intramolecular cyclization, leading to the formation of the succinimide ring.
- Work-up and Purification: Upon completion of the reaction, the mixture is filtered to remove any precipitated by-products (e.g., dicyclohexylurea if DCC is used). The filtrate is then washed with aqueous solutions (e.g., dilute acid and brine) to remove impurities. The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure.
- Recrystallization: The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure (S)-3-N-Cbz-aminosuccinimide as a crystalline solid.

Biological Activity: Anticonvulsant Properties

(S)-3-N-Cbz-amino-succinimide has been identified as a potential anticonvulsant agent. Its efficacy has been evaluated in preclinical animal models of seizures, primarily the Maximal Electroshock (MES) and subcutaneous Pentylenetetrazole (scPTZ) tests in mice.

Anticonvulsant Activity Data



Test	Species	ED ₅₀ (mg/kg)
Maximal Electroshock (MES)	Mouse	103
Pentylenetetrazole (scPTZ)	Mouse	78.1

 ED_{50} (Median Effective Dose) is the dose of a drug that produces a therapeutic response in 50% of the population that takes it.

Experimental Protocols: Anticonvulsant Screening

The following are generalized protocols for the MES and scPTZ tests, which are standard preliminary screens for anticonvulsant drugs.

Maximal Electroshock (MES) Test

This test is a model for generalized tonic-clonic seizures.

- Animals: Male albino mice are typically used.
- Drug Administration: The test compound, (S)-3-N-Cbz-amino-succinimide, is suspended in a vehicle (e.g., 0.5% methylcellulose) and administered intraperitoneally (i.p.) at various doses.
- Induction of Seizure: At a predetermined time after drug administration (e.g., 30 or 60 minutes), a maximal electrical stimulus (e.g., 50 mA, 60 Hz for 0.2 seconds) is delivered through corneal or auricular electrodes.
- Endpoint: The ability of the drug to prevent the tonic hindlimb extension phase of the seizure is recorded as the endpoint. The ED₅₀ is then calculated.

Subcutaneous Pentylenetetrazole (scPTZ) Test

This test is a model for absence seizures.

- Animals: Male albino mice are typically used.
- Drug Administration: The test compound is administered as described in the MES test.



- Induction of Seizure: At a predetermined time after drug administration, a convulsant dose of pentylenetetrazole (e.g., 85 mg/kg) is injected subcutaneously.
- Endpoint: The animals are observed for a set period (e.g., 30 minutes), and the ability of the test compound to prevent clonic seizures is recorded. The ED₅₀ is calculated based on the dose that protects 50% of the animals from seizures.

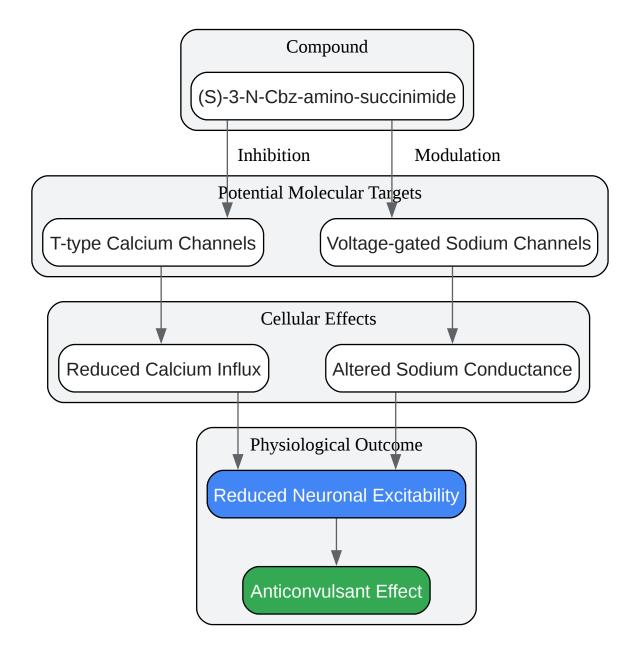
Proposed Mechanism of Action

The precise mechanism of action for **(S)-3-N-Cbz-amino-succinimide** is still under investigation. However, based on the known mechanisms of other succinimide anticonvulsants, it is hypothesized to modulate neuronal excitability.

Potential Signaling Pathway Involvement

Succinimide anticonvulsants are known to primarily target ion channels in the brain. The two main proposed mechanisms are the blockade of T-type calcium channels and the modulation of voltage-gated sodium channels. These actions reduce the abnormal electrical activity in the brain that leads to seizures.





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Caption: Proposed mechanism of action for succinimide anticonvulsants.

Further research is required to definitively elucidate the specific molecular targets and signaling pathways modulated by **(S)-3-N-Cbz-amino-succinimide**.

Conclusion



(S)-3-N-Cbz-amino-succinimide is a promising compound with demonstrated anticonvulsant activity in preclinical models. Its straightforward synthesis from a readily available chiral precursor makes it an attractive candidate for further investigation. Future studies should focus on a more detailed elucidation of its mechanism of action, pharmacokinetic profiling, and evaluation in a broader range of seizure models to fully assess its therapeutic potential. This technical guide provides a foundational resource for researchers and drug development professionals interested in exploring the potential of this and related compounds.

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